2-(4-Chloro-3-fluorophenoxy)acetic acid structural analogs and derivatives

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Chloro-3-fluorophenoxy)acetic acid*
CAS No.:	*331-41-9*
Cat. No.:	*B3035549*

Get Quote

An In-depth Technical Guide to **2-(4-Chloro-3-fluorophenoxy)acetic Acid**: Structural Analogs and Derivatives

Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **2-(4-chloro-3-fluorophenoxy)acetic acid**, a halogenated phenoxyacetic acid with significant biological activity. We delve into the rationale for the development of its structural analogs and derivatives, detailing synthetic strategies, structure-activity relationships (SAR), and mechanisms of action. This document is intended for researchers, scientists, and drug development professionals, offering field-proven insights and detailed experimental protocols for the evaluation of this important class of compounds.

The Core Compound: 2-(4-Chloro-3-fluorophenoxy)acetic acid

2-(4-Chloro-3-fluorophenoxy)acetic acid is a synthetic organic compound belonging to the phenoxyacetic acid class.[1] Its structure is characterized by a central phenoxyacetic acid backbone with chlorine and fluorine atoms substituted at the 4- and 3-positions of the phenyl ring, respectively.[2] These electron-withdrawing halogens are critical to its chemical reactivity and biological interactions.[2]

Physicochemical Properties

A summary of the key physicochemical properties for the core compound is presented below. This data is essential for designing experimental conditions, including solvent selection and formulation development.

Property	Value	Source(s)
CAS Number	331-41-9	[2][3][4][5]
Molecular Formula	$C_8H_6ClFO_3$	[2][3][4]
Molecular Weight	204.58 g/mol	[2][3]
Melting Point	132–134 °C	[2]
Appearance	White to light brown solid	[6]
SMILES	C1=CC(=C(C=C1OCC(=O)O)F)Cl	[2]
InChI Key	MJANPPVGNVZMAI-UHFFFAOYSA-N	[2]

Rationale for Analog and Derivative Development

The phenoxyacetic acid scaffold is a privileged structure in medicinal chemistry and agrochemistry, known to be present in numerous drugs and herbicides.[1] The development of structural analogs and derivatives of **2-(4-chloro-3-fluorophenoxy)acetic acid** is driven by several key objectives:

- Enhanced Potency: Fine-tuning substituent patterns to increase binding affinity to the biological target.

© 2026 BenchChem. All rights reserved.

- Modified Selectivity: Altering the structure to enhance activity against target organisms (e.g., specific weed species) while minimizing effects on non-target organisms (e.g., crops, mammals).
- Improved Pharmacokinetics (PK) / Physicochemical Properties: Modifying the molecule to improve solubility, membrane permeability, and metabolic stability. For instance, esterification of the carboxylic acid can create a pro-herbicide with altered uptake and translocation properties.
- Exploration of New Biological Activities: The phenoxyacetic acid moiety is versatile and can be found in compounds with anti-inflammatory, antibacterial, antifungal, and anticancer properties.[1][7][8][9]

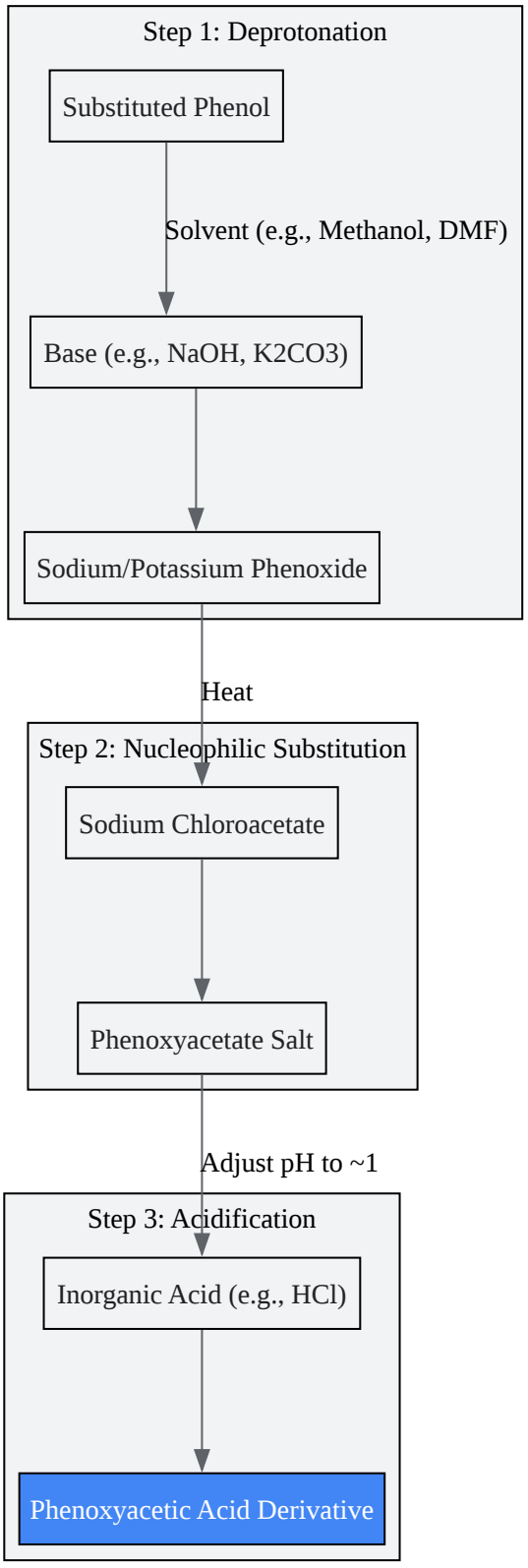
Synthetic Strategies and Methodologies

The synthesis of phenoxyacetic acids and their derivatives is well-established. The primary approach involves a nucleophilic substitution reaction, often a variation of the Williamson ether synthesis.

General Synthesis of the Phenoxyacetic Acid Core

The foundational reaction involves the condensation of a substituted phenol with a haloacetic acid salt. The general workflow is outlined below.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for phenoxyacetic acid synthesis.

© 2026 BenchChem. All rights reserved.

This method is robust, high-yielding (often >95%), and allows for the recycling of solvents, making it suitable for large-scale production.[10]

Protocol: Synthesis of 2-(4-Chloro-3-fluorophenoxy)acetic acid

This protocol is adapted from established methodologies for phenoxyacetic acid synthesis.[8][10][11]

Materials:

- 4-Chloro-3-fluorophenol
- Sodium chloroacetate
- Sodium hydroxide (NaOH)
- Methanol
- Hydrochloric acid (HCl)
- Reaction flask with reflux condenser and magnetic stirrer

Procedure:

- Phenoxide Formation: In a reaction flask, dissolve 1.0 equivalent of 4-chloro-3-fluorophenol in methanol.
- Add 1.0 equivalent of sodium hydroxide and stir until a clear solution of the sodium phenoxide is formed.
- Condensation: Add 1.1 equivalents of sodium chloroacetate to the reaction mixture.
- Heat the mixture to reflux (approximately 65 °C for methanol) and maintain for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).[1]
- Work-up: After the reaction is complete, cool the mixture to room temperature.

© 2026 BenchChem. All rights reserved.

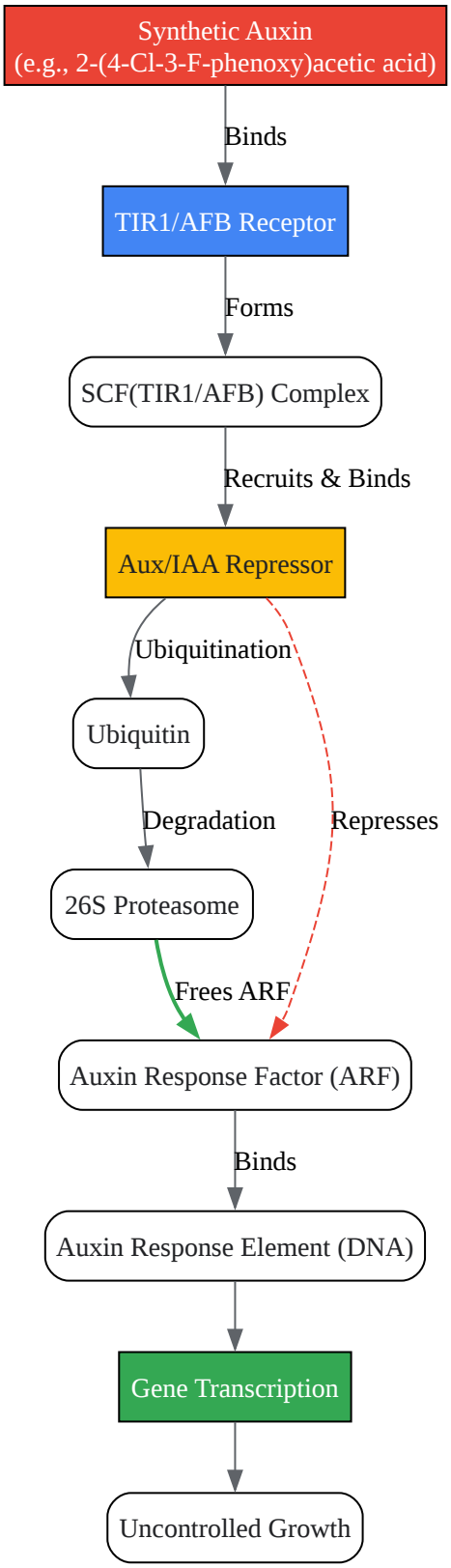
- Slowly add hydrochloric acid to acidify the mixture to a pH of approximately 1, which will precipitate the product.
- Isolation: Collect the solid precipitate by vacuum filtration.
- Wash the solid with cold water to remove inorganic salts.
- Recrystallize the crude product from an appropriate solvent system (e.g., ethanol/water) to yield pure **2-(4-chloro-3-fluorophenoxy)acetic acid**.
- Characterization: Confirm the structure and purity of the final product using NMR, Mass Spectrometry, and HPLC.[12][13]

Mechanism of Action: Auxin Mimicry

Phenoxyacetic acids are classic examples of synthetic auxins.[14][15][16] They mimic the natural plant hormone indole-3-acetic acid (IAA), but unlike IAA, they are not readily metabolized by plants. This leads to a persistent signal that causes uncontrolled and disorganized growth, ultimately resulting in plant death, particularly in broadleaf species.[14]

The core mechanism involves binding to the TIR1/AFB family of auxin co-receptors.[15][17]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: The auxin herbicide signaling pathway.

© 2026 BenchChem. All rights reserved.

Causality Chain:

- The synthetic auxin binds to the TIR1/AFB receptor.[15]
- This binding event creates a surface that recruits Aux/IAA transcriptional repressor proteins.[17]
- The SCF(TIR1/AFB) complex, an E3 ubiquitin ligase, tags the Aux/IAA protein with ubiquitin.[15]
- The ubiquitinated Aux/IAA is targeted for degradation by the 26S proteasome.[17]
- With the repressor removed, Auxin Response Factors (ARFs) are free to bind to DNA and activate the transcription of auxin-responsive genes, leading to uncontrolled cell elongation and plant death.[15]

While the primary mechanism for this class is auxin mimicry, it is worth noting that some sources have categorized **2-(4-chloro-3-fluorophenoxy)acetic acid** specifically as a protoporphyrinogen oxidase (PPO) inhibitor.[2] This dual-mechanism potential or alternative classification warrants further comparative investigation to fully elucidate its biochemical profile.

Structure-Activity Relationships (SAR) and Derivative Exploration

Modifying the core structure of **2-(4-chloro-3-fluorophenoxy)acetic acid** can have profound effects on its biological activity. The following table summarizes key SAR insights for the phenoxyacetic acid class.

© 2026 BenchChem. All rights reserved.

Molecular Region	Modification	General Effect on Herbicidal Activity	Rationale / Notes	Source(s)
Aromatic Ring	Halogen Position	Highly sensitive. 2,4-disubstitution is a classic pattern for high activity.	The substitution pattern dictates the shape and electronic distribution, which is critical for receptor binding.	[18]
Halogen Identity	Cl is common. F can alter electronic properties and metabolic stability.	Fluorine's high electronegativity can enhance binding interactions.	[2]	
Alkyl Groups	Adding a methyl group (e.g., MCPA) maintains high activity and can alter selectivity.	The methyl group can influence both receptor fit and metabolic pathways.	[6]	
Acetic Acid Side Chain	Esterification	Often increases lipophilicity, which can enhance foliar uptake. The ester is then hydrolyzed in the plant to the active acid form (pro-herbicide).	Improves penetration of the waxy plant cuticle.	[19]
Amidation	Can produce derivatives with	Changes hydrogen	[8]	

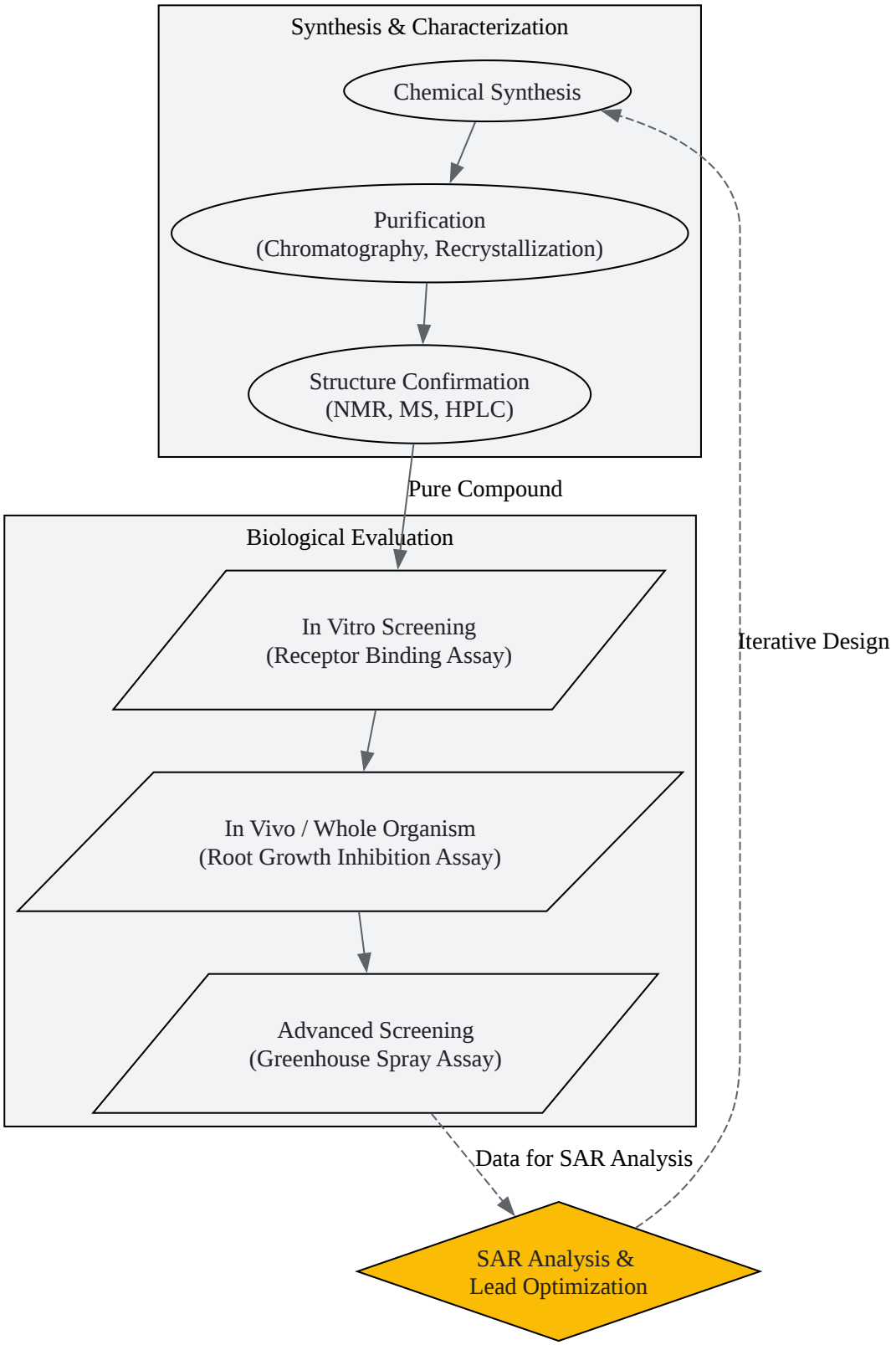
© 2026 BenchChem. All rights reserved.

	different biological profiles, including potential therapeutic applications.	bonding potential and overall polarity.	
Fluorination	Substitution of hydrogens on the acetic acid moiety with fluorine (e.g., 2,2-difluoro variants) has been shown to enhance herbicidal activity.	This modification can increase metabolic stability but may also increase mammalian toxicity, limiting practical application.	[2]

Experimental Workflows for Analog Evaluation

A systematic approach is required to synthesize and evaluate novel analogs. The process integrates chemical synthesis, purification, characterization, and tiered biological screening.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Integrated workflow for analog development and evaluation.

© 2026 BenchChem. All rights reserved.

Protocol: Arabidopsis thaliana Root Growth Inhibition Assay

This protocol is a standard, high-throughput method for assessing auxin-like activity in compounds.

Materials:

- Arabidopsis thaliana seeds (e.g., Col-0 ecotype)
- Square petri plates (100 x 100 mm)
- Murashige and Skoog (MS) medium with 1% sucrose and 0.8% agar
- Test compounds dissolved in DMSO (stock solution)
- Sterile water
- Growth chamber (22 °C, 16h light/8h dark cycle)

Procedure:

- Plate Preparation: Prepare sterile MS agar medium. While it is still molten (around 50 °C), add the test compound from the DMSO stock to achieve the desired final concentration (e.g., ranging from 1 nM to 100 µM). Ensure the final DMSO concentration is constant across all plates and does not exceed 0.1%. Pour the medium into the square petri plates.
- Seed Sterilization & Plating: Surface sterilize Arabidopsis seeds by washing with 70% ethanol for 1 minute, followed by 10 minutes in a 20% bleach solution, and then rinse 3-5 times with sterile water.
- Using a sterile pipette tip, place 10-15 seeds in a line on the surface of the agar, approximately 1 cm from the top edge of the plate.
- Stratification: Seal the plates and store them at 4 °C in the dark for 2-3 days to synchronize germination.

© 2026 BenchChem. All rights reserved.

- Growth: Place the plates vertically in a growth chamber so that the roots will grow down along the surface of the agar.
- Data Collection: After 5-7 days of growth, remove the plates and scan them using a flatbed scanner.
- Analysis: Use image analysis software (e.g., ImageJ) to measure the primary root length for each seedling. Calculate the average root length and standard deviation for each treatment.
- Interpretation: Compare the root length of seedlings grown on compound-containing media to the DMSO control. A significant reduction in root length indicates auxin-like herbicidal activity. Calculate the IC_{50} value (the concentration that causes 50% inhibition of root growth) for quantitative comparison of analog potency.

Future Directions and Applications

The **2-(4-chloro-3-fluorophenoxy)acetic acid** core remains a fertile ground for discovery. Future research should focus on:

- Novel Substituent Exploration: Investigating less common substitutions on the phenyl ring to uncover novel SAR and potentially new mechanisms of action.
- Therapeutic Potential: Systematically screening analogs against therapeutic targets, such as COX-2 for anti-inflammatory applications or various targets in oncology and infectious diseases.[1][9]
- Improving Environmental Profile: Designing derivatives with enhanced biodegradability or reduced off-target toxicity to create more environmentally benign herbicides.
- Controlled-Release Formulations: Developing advanced formulations, such as intercalation into nanosheets, to control the release of the active compound, thereby reducing volatilization and leaching risks.[20]

By leveraging the established synthetic pathways and bioassay platforms detailed in this guide, researchers can efficiently design, produce, and evaluate novel analogs to unlock the full potential of this versatile chemical scaffold.

© 2026 BenchChem. All rights reserved.

References

- **2-(4-Chloro-3-fluorophenoxy)acetic acid** - Vulcanchem. (n.d.).
- Journal of Emerging Technologies and Innovative Research. (2023). Biological Profile and Synthesis of Phenoxyacetic Acid Derivatives: A Review. JETIR, 10(6).
- Google Patents. (n.d.). CN103058855A - Method for synthesizing phenoxyacetic acid derivative.
- Google Patents. (n.d.). WO2013056488A1 - Phenoxyacetic acid derivative synthesis method.
- PubMed. (2006). Synthesis and evaluation of phenoxy acetic acid derivatives as [corrected] anti-mycobacterial agents. Bioorganic & Medicinal Chemistry Letters, 16(17), 4571-4.
- MDPI. (2024). Design, Synthesis, and Biological Evaluation of Novel Phenoxy Acetic Acid Derivatives as Selective COX-2 Inhibitors... Molecules, 29(6), 1335.
- PubMed. (1998). Phenoxyacetic acids: separation and quantitative determination. Journal of Chromatography B: Biomedical Sciences and Applications, 717(1-2), 157-78.
- PubMed. (2007). Analysis of Phenoxyacetic Acid Herbicides as Biomarkers in Human Urine Using Liquid chromatography/triple Quadrupole Mass Spectrometry. Rapid Communications in Mass Spectrometry, 21(21), 3560-8.
- American Elements. (n.d.). **2-(4-chloro-3-fluorophenoxy)acetic acid**.
- NIH. (2022). The differential binding and biological efficacy of auxin herbicides. Pest Management Science, 79(4), 1305-1313.
- Matrix Scientific. (n.d.). **2-(4-Chloro-3-fluorophenoxy)acetic acid**.
- Apollo Scientific. (n.d.). **2-(4-Chloro-3-fluorophenoxy)acetic acid**.
- The Ohio State University Pressbooks. (n.d.). 17.3 Herbicides that Mimic or Interfere with Auxin.
- Journal of Experimental Botany. (2017). A cheminformatics review of auxins as herbicides. 68(21-22), 5735-5746.
- Mimics a Natural Plant Hormone | Auxin and Auxinic Herbicide Mechanism(s) of Action. (n.d.).
- PubChem. (n.d.). (4-chloro-2-Methylphenoxy)acetic acid.
- MDPI. (2022). Synthesis, Spectral Characteristics, and Molecular Docking Studies of 2-(2,4-Dichlorophenoxy)-N-(2,2,2-trichloro-1-(3-arylthioureido)ethyl)acetamide. Molecules, 27(19), 6265.
- Inchem.org. (1987). Chlorophenoxy Herbicides (IARC Summary & Evaluation, Supplement 7).
- Royal Society of Chemistry. (2021). Controlled release of herbicides by 2,4-D-, MCPA-, and bromoxynil-intercalated hydrotalcite nanosheets. Green Chemistry, 23(15), 5546-5557.
- PubChem. (n.d.). (2,4-Dichlorophenoxy)Acetic Acid.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. jetir.org [jetir.org]
- 2. 2-(4-Chloro-3-fluorophenoxy)acetic acid (331-41-9) for sale [vulcanchem.com]
- 3. americanelements.com [americanelements.com]
- 4. 331-41-9 Cas No. | 2-(4-Chloro-3-fluorophenoxy)acetic acid | Matrix Scientific [matrixscientific.com]
- 5. 331-41-9 Cas No. | 2-(4-Chloro-3-fluorophenoxy)acetic acid | Apollo [store.apolloscientific.co.uk]
- 6. (4-chloro-2-Methylphenoxy)acetic acid | C9H9ClO3 | CID 7204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Synthesis and evaluation of phenoxy acetic acid derivatives as [corrected] anti-mycobacterial agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. mdpi.com [mdpi.com]
- 10. CN103058855A - Method for synthesizing phenoxyacetic acid derivative - Google Patents [patents.google.com]
- 11. WO2013056488A1 - Phenoxyacetic acid derivative synthesis method - Google Patents [patents.google.com]
- 12. Phenoxyacetic acids: separation and quantitative determination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Analysis of phenoxyacetic acid herbicides as biomarkers in human urine using liquid chromatography/triple quadrupole mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. 17.3 Herbicides that Mimic or Interfere with Auxin – Principles of Weed Control [ohiostate.pressbooks.pub]
- 15. academic.oup.com [academic.oup.com]

© 2026 BenchChem. All rights reserved.

- 16. Mimics a Natural Plant Hormone | Auxin and Auxinic Herbicide Mechanism(s) of Action - Part 1 - Introduction - passel [passel2.unl.edu]
- 17. The differential binding and biological efficacy of auxin herbicides - PMC [pmc.ncbi.nlm.nih.gov]
- 18. (2,4-Dichlorophenoxy)Acetic Acid | C8H6Cl2O3 | CID 1486 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 19. Chlorophenoxy Herbicides (IARC Summary & Evaluation, Supplement7, 1987) [inchem.org]
- 20. Controlled release of herbicides by 2,4-D-, MCPA-, and bromoxynil-intercalated hydrotalcite nanosheets - Green Chemistry (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [2-(4-Chloro-3-fluorophenoxy)acetic acid structural analogs and derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3035549/docs#2-4-chloro-3-fluorophenoxy-acetic-acid-structural-analogs-and-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.